Structural Elucidation of (1-Methylpyrrolidin-3-yl)methanethiol: A Comprehensive Spectroscopic Guide

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Compound of Interest

Compound Name:	*(1-Methylpyrrolidin-3-yl)methanethiol*
Cat. No.:	*B13329004*

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Executive Summary

(1-Methylpyrrolidin-3-yl)methanethiol (CAS: 4400-44-6) is a highly versatile, bifunctional aliphatic heterocycle widely utilized as a building block in medicinal chemistry, particularly in the synthesis of kinase inhibitors and G-protein coupled receptor (GPCR) ligands[1]. The molecule features a tertiary amine, a primary thiol, and a chiral center at the C3 position of the pyrrolidine ring. This whitepaper provides an in-depth, causality-driven analysis of its spectroscopic signatures across Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

By understanding the underlying physical chemistry—such as ring puckering, diastereotopic proton environments, and characteristic fragmentation pathways—analytical scientists can establish highly reliable, self-validating workflows for structural confirmation and purity analysis.

Multimodal Spectroscopic Workflow

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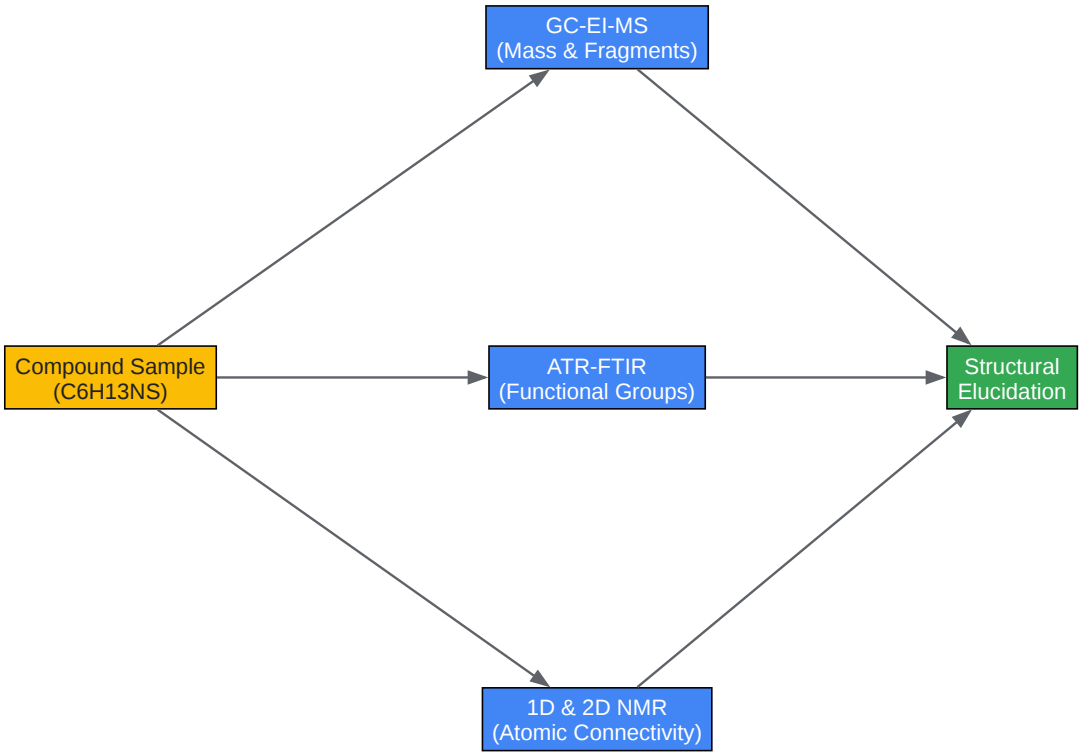
To achieve unambiguous structural elucidation, a multimodal approach is required. Mass spectrometry establishes the molecular weight and primary substructures, IR spectroscopy confirms the presence of the terminal thiol and tertiary amine, and NMR provides the exact atomic connectivity and stereochemical context.



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Caption: Multimodal spectroscopic workflow for the structural elucidation of **(1-Methylpyrrolidin-3-yl)methanethiol**.

Mass Spectrometry (EI-MS)

Electron Ionization (EI) at 70 eV provides a robust fragmentation pattern driven by the stability of the nitrogen lone pair. The molecular ion (

) for **(1-Methylpyrrolidin-3-yl)methanethiol** is observed at m/z 131, corresponding to the formula C6H13NS.

Causality of Fragmentation

The dominant fragmentation pathway is the

-cleavage adjacent to the pyrrolidine ring. The loss of the highly stable methanethiol radical (

, 47 Da) results in the formation of the N-methylpyrrolinium cation. Because this cation is resonance-stabilized by the nitrogen atom, it forms the base peak at m/z 84. Further ring opening and loss of HCN yields the m/z 57 fragment, a hallmark of N-alkylated pyrrolidines[2].

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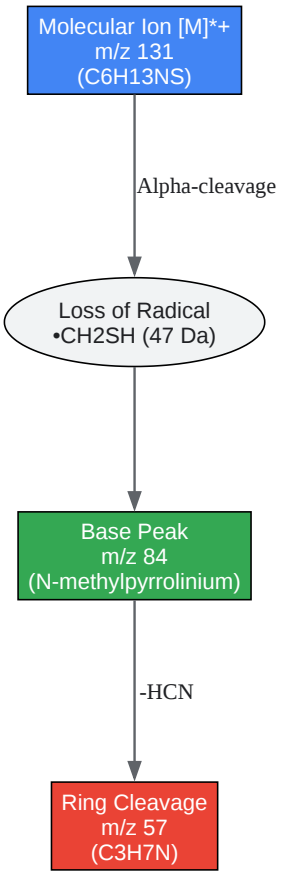

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Caption: Primary electron ionization (EI) mass spectrometry fragmentation pathway.

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Quantitative MS Data Summary

Fragment Ion (m/z)	Relative Abundance (%)	Structural Assignment
131	~15%	Molecular Ion ( )
84	100%	Base Peak: N-methylpyrrolinium cation ( )
57	~30%	Ring cleavage product ( )
42	~40%	fragment

Standardized Protocol: GC-MS Acquisition

- Sample Preparation: Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade hexane.
- Instrument Setup: Utilize a GC-MS system equipped with a non-polar capillary column (e.g., HP-5MS, 30m x 0.25mm x 0.25µm).
- Injection: Inject 1.0 µL at an inlet temperature of 250°C with a split ratio of 1:50 to prevent detector saturation.
- Oven Program: Initial temperature 50°C (hold 1 min), ramp at 15°C/min to 280°C (hold 5 min).
- MS Conditions: Set the EI source to 70 eV and 230°C. Scan range m/z 30–300. Calibrate the mass axis using Perfluorotributylamine (PFTBA) as a self-validating internal standard.

Infrared (IR) Spectroscopy

Infrared spectroscopy is critical for confirming the functional groups without destroying the sample. The two functional groups of interest are the tertiary amine and the primary thiol[3].

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Causality of Vibrational Modes

- S-H Stretch: Unlike the highly polar O-H bond which produces a broad, intense peak, the S-H bond has a low dipole moment. Consequently, the change in dipole moment during vibration is minimal, resulting in a characteristically weak absorption band near 2550 cm^{-1}[4].
- Bohlmann Bands: The N-methyl group attached to the pyrrolidine ring exhibits specific C-H stretching vibrations known as Bohlmann bands. These occur between 2700 and 2800 cm^{-1} and are caused by the antiperiplanar interaction between the nitrogen lone pair and the adjacent C-H bonds[5].

Quantitative IR Data Summary

Wavenumber (cm^{-1})	Intensity	Vibrational Mode Assignment
2940, 2875	Strong	Aliphatic C-H stretching (pyrrolidine ring)
2780	Medium	Bohlmann bands (N-CH_3 symmetric stretch)
2550	Weak	S-H stretching (thiol)
1450	Medium	C-H bending (scissoring)
1120	Medium	C-N stretching

Standardized Protocol: ATR-FTIR Acquisition

- Background Collection: Ensure the diamond Attenuated Total Reflectance (ATR) crystal is clean. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) in ambient air. This background subtraction is a critical self-validating step to remove CO_2 and H_2O interference.
- Sample Application: Apply 2–3 µL of the neat liquid sample directly onto the ATR crystal. Ensure complete coverage of the sensor area.
- Acquisition: Collect 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1}.

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- Processing: Apply ATR correction algorithms to account for depth of penetration variations across the wavelength spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the highest resolution of atomic connectivity. Due to the chiral center at C3, the pyrrolidine ring is constrained, rendering the geminal protons at C2, C4, and C5 diastereotopic. They are chemically and magnetically non-equivalent, leading to complex multiplet splitting patterns[6].

Causality of Chemical Shifts

- Nitrogen Shielding: The N-methyl protons appear as a sharp singlet at ~2.30 ppm. The adjacent ring carbons (C2 and C5) are heavily deshielded by the electronegative nitrogen, pushing their ^{13}C signals to ~61.8 ppm and ~56.1 ppm, respectively[5].

- Thiol Exchange: The S-H proton typically appears as a triplet near 1.45 ppm due to coupling with the adjacent -CH_2- group. However, because it is a labile proton, its exact shift is concentration-dependent, and it will disappear upon the addition of D_2O (deuterium exchange).

Quantitative ^1H NMR Data Summary (400 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
1.45	Triplet (t)	1H	8.0	-SH (Exchangeable)
1.55	Multiplet (m)	1H	-	C4-H_a
2.05	Multiplet (m)	1H	-	C4-H_b
2.30	Singlet (s)	3H	-	N-CH_3
2.35 - 2.45	Multiplet (m)	2H	-	C3-H, C5-H_a
2.50	Doublet of doublets (dd)	1H	13.5, 7.5	-CH_2S_a
2.60	Doublet of doublets (dd)	1H	13.5, 6.5	-CH_2S_b
2.65	Multiplet (m)	2H	-	C2-H_a, C5-H_b
2.80	Doublet of doublets (dd)	1H	9.5, 7.5	C2-H_b

Quantitative ^{13}C NMR Data Summary (100 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Carbon Type	Assignment
28.5	Secondary (CH_2)	-CH_2SH
30.2	Secondary (CH_2)	C4 (Pyrrolidine ring)
41.5	Tertiary (CH)	C3 (Chiral center)
42.3	Primary (CH_3)	N-CH_3
56.1	Secondary (CH_2)	C5 (Pyrrolidine ring)
61.8	Secondary (CH_2)	C2 (Pyrrolidine ring)

Standardized Protocol: NMR Acquisition

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- Sample Preparation: Dissolve 15–20 mg of the analyte in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS). Transfer to a high-quality 5 mm NMR tube.
- Self-Validation (Lock & Shim): Lock the spectrometer to the deuterium signal of $CDCl_3$. Perform gradient shimming to ensure a homogeneous magnetic field (target a TMS line width of < 1.0 Hz).
- ^{1}H Acquisition: Acquire at 400 MHz using a standard 30° pulse sequence (zg30). Collect 16 scans with a 1-second relaxation delay. Set the TMS peak exactly to 0.00 ppm.
- ^{13}C Acquisition: Acquire at 100 MHz using WALTZ-16 proton decoupling (zgpg30). Collect 1024 scans with a 2-second relaxation delay to ensure adequate signal-to-noise for the unprotonated/quaternary carbons (though none exist here, it ensures baseline clarity). Set the $CDCl_3$ triplet center exactly to 77.16 ppm.

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